

# Application Notes: Functionalization of 4-Bromo-3-methylbenzohydrazide

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## Compound of Interest

Compound Name: 4-Bromo-3-methylbenzohydrazide

Cat. No.: B118600

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**4-Bromo-3-methylbenzohydrazide** is a versatile scaffold in medicinal chemistry and materials science. The presence of the bromo- substituent on the aromatic ring and the reactive hydrazide moiety allows for a wide range of functionalization reactions. These modifications can be used to synthesize diverse libraries of compounds for screening as potential therapeutic agents or for the development of novel materials. Benzohydrazide derivatives are known to exhibit a wide array of biological activities, including antimicrobial, anti-inflammatory, anticancer, and anticonvulsant properties. This document provides detailed protocols for two common functionalization strategies: the synthesis of Schiff bases via condensation with aldehydes and the synthesis of 1,3,4-oxadiazoles through oxidative cyclization.

## Core Functionalization Strategies

The primary sites for functionalization on **4-Bromo-3-methylbenzohydrazide** are the terminal nitrogen of the hydrazide group and the carbon-bromine bond on the aromatic ring. Key reactions include:

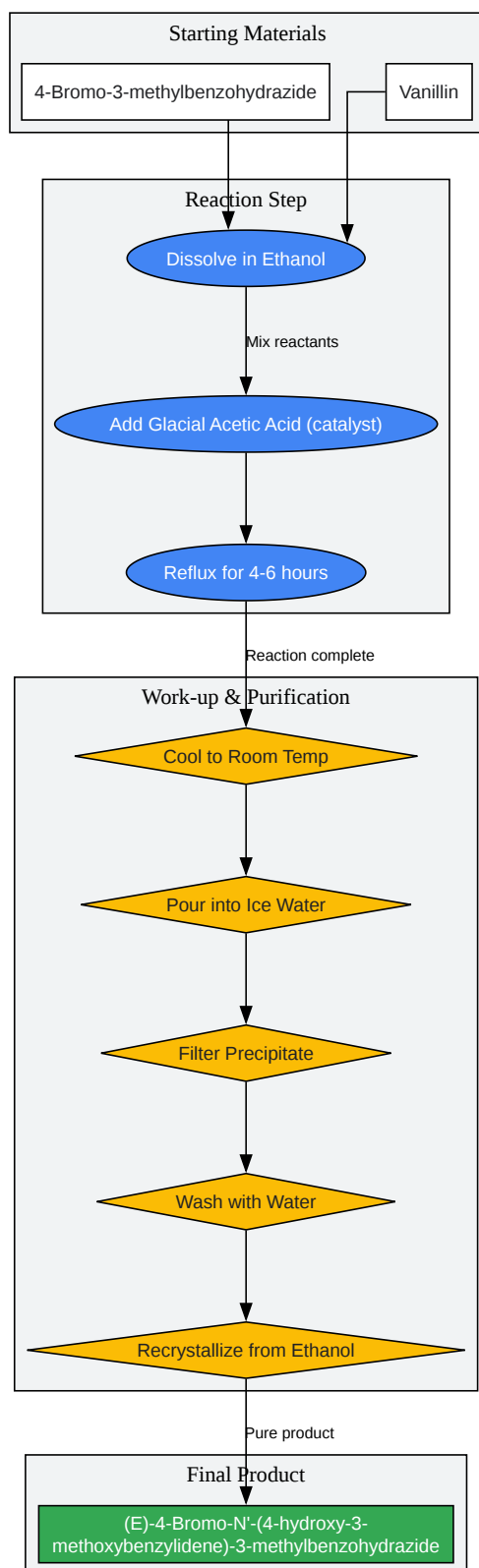
- **Schiff Base Formation:** The hydrazide can readily condense with various aldehydes or ketones to form hydrazones (a class of Schiff bases).<sup>[1][2]</sup> This is one of the most straightforward methods to introduce molecular diversity.

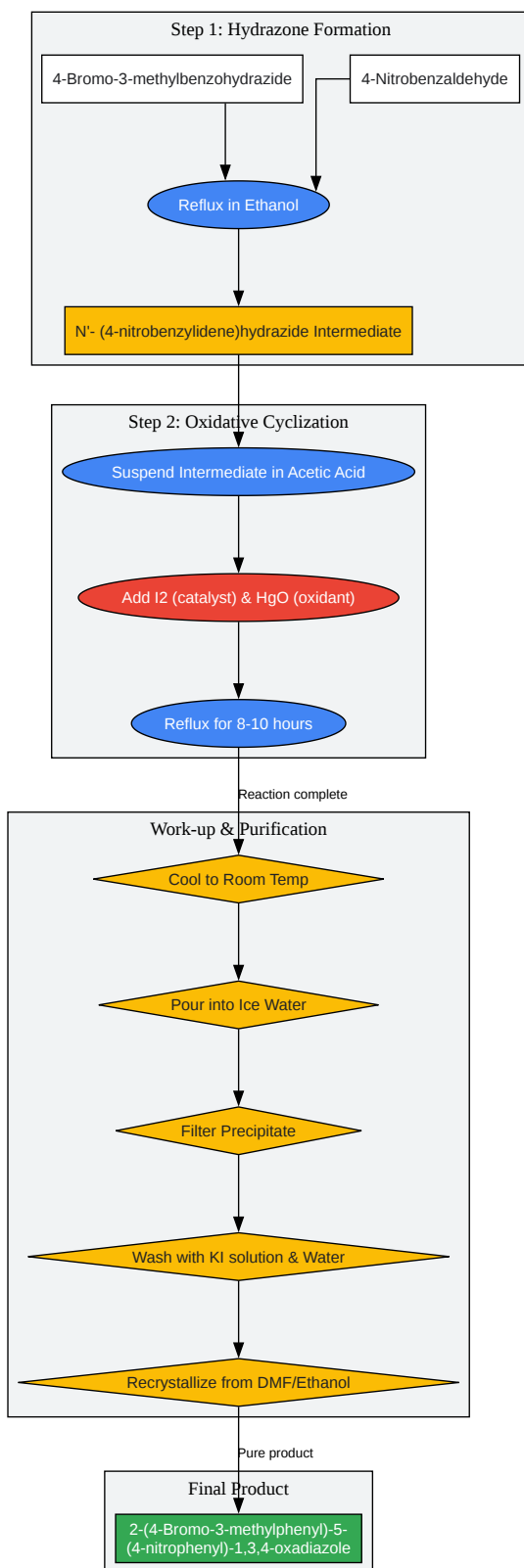
- **Cyclization to Heterocycles:** The hydrazide moiety is a key precursor for the synthesis of various five-membered heterocycles, most notably 1,3,4-oxadiazoles and 1,2,4-triazoles.<sup>[3]</sup><sup>[4]</sup> These rings are prevalent in many biologically active compounds.
- **N-Acylation/N-Alkylation:** The nitrogen atoms of the hydrazide can be acylated or alkylated to introduce further substituents.
- **Cross-Coupling Reactions:** The bromo- group can be utilized in various cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira) to form new carbon-carbon or carbon-heteroatom bonds, although this is beyond the scope of this particular protocol.

## Protocol 1: Synthesis of Schiff Bases (Hydrazones)

This protocol details the synthesis of (E)-4-Bromo-N'-(4-hydroxy-3-methoxybenzylidene)-3-methylbenzohydrazide as an exemplary Schiff base. The reaction involves the condensation of **4-Bromo-3-methylbenzohydrazide** with vanillin (4-hydroxy-3-methoxybenzaldehyde).

Experimental Workflow Diagram





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